

Application Notes: Aluminum-Calcium as a Grain Refiner in Magnesium Alloys

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Aluminum-calcium

Cat. No.: B13803358

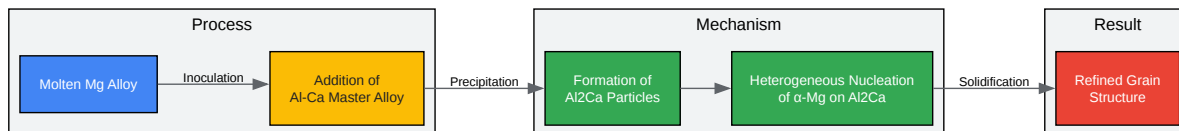
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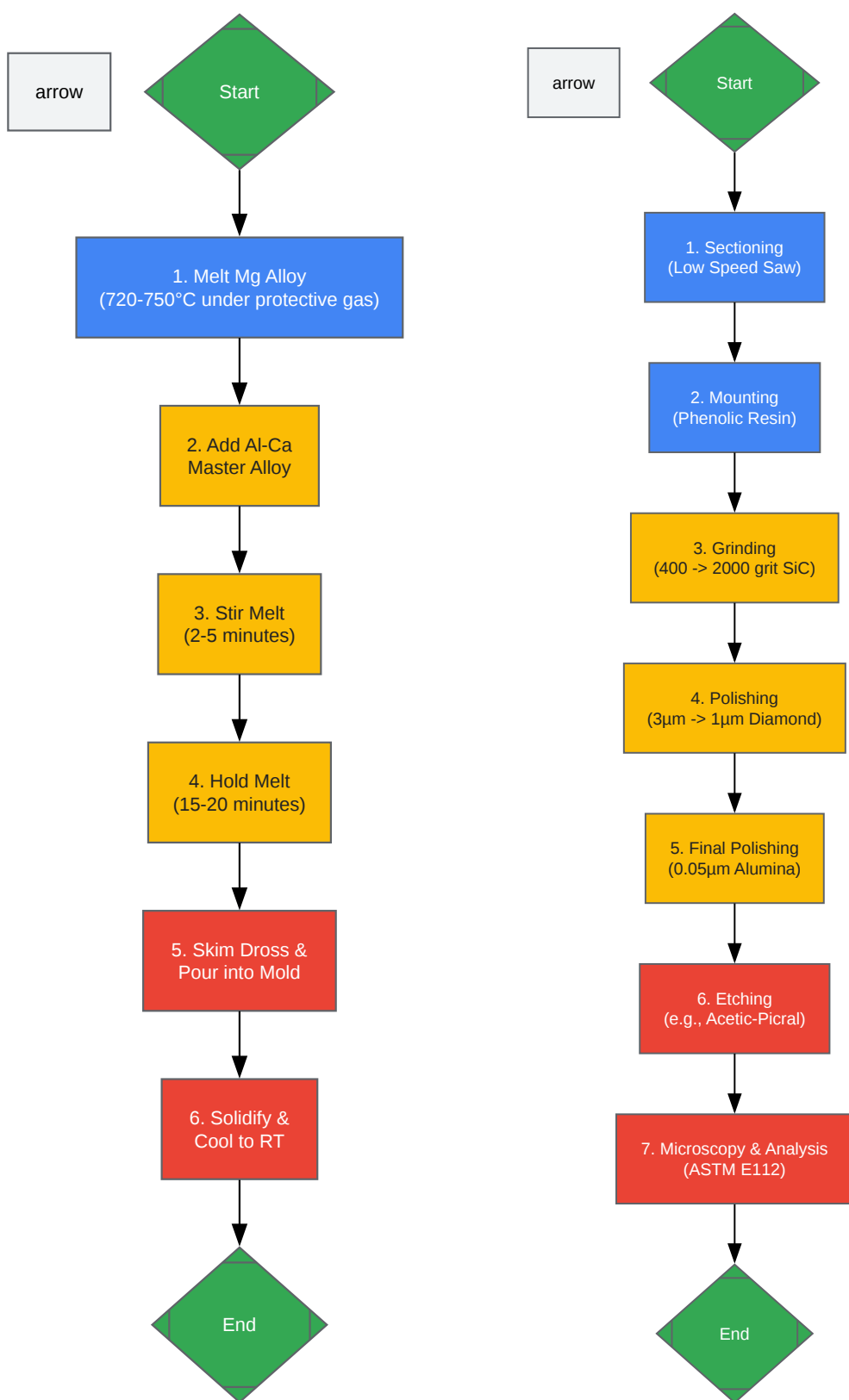
Audience: Researchers, scientists, and drug development professionals.

Introduction Grain refinement is a critical metallurgical process for enhancing the mechanical properties of magnesium (Mg) alloys. A fine, equiaxed grain structure typically leads to improved strength, ductility, and formability. While zirconium is a potent refiner for aluminum-free Mg alloys, it is ineffective in common Mg-Al-based alloys due to the formation of stable Al-Zr intermetallics. The addition of **aluminum-calcium** (Al-Ca), often in the form of a master alloy, has been identified as an effective and economical method for grain refining Mg-Al based alloys. This document outlines the mechanism, efficacy, and experimental protocols for utilizing Al-Ca as a grain refiner in magnesium alloys.

Mechanism of Grain Refinement

The primary mechanism for grain refinement in magnesium alloys by Al-Ca additions is heterogeneous nucleation. When added to the molten magnesium, aluminum and calcium combine to form intermetallic compounds, most notably Al_2Ca . These Al_2Ca particles are stable at the melt temperature and have a low crystallographic mismatch with the α -Mg matrix, allowing them to act as potent nucleation sites during solidification.^[1] This process leads to a significant increase in the number of grains, resulting in a finer and more uniform microstructure. The segregation of calcium, which has a high growth restriction factor (Q-value of 11.94), also contributes to inhibiting grain growth.^[1]





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References

- 1. The Effects of Al-Ca Compounds on Grain Refinement of Mg-Ca Alloys | Scientific.Net [scientific.net]
- To cite this document: BenchChem. [Application Notes: Aluminum-Calcium as a Grain Refiner in Magnesium Alloys]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13803358#aluminum-calcium-as-a-grain-refiner-in-magnesium-alloys\]](https://www.benchchem.com/product/b13803358#aluminum-calcium-as-a-grain-refiner-in-magnesium-alloys)

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